

Technical Guide: 6-Bromo-4-fluoroindolin-2-one

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Compound of Interest

Compound Name: 6-Bromo-4-fluoroindolin-2-one

Cat. No.: B1292659

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Abstract

This technical guide provides a comprehensive overview of **6-Bromo-4-fluoroindolin-2-one**, a halogenated indolin-2-one derivative of interest in medicinal chemistry and drug discovery. The indolin-2-one scaffold is a well-established pharmacophore, forming the core of numerous kinase inhibitors. This document details the physicochemical properties, a proposed synthetic route, and the predicted biological activity of **6-Bromo-4-fluoroindolin-2-one**, drawing parallels with structurally related compounds with known therapeutic applications. All quantitative data is presented in structured tables, and a detailed experimental protocol for its synthesis is provided. A proposed signaling pathway that this class of compounds may inhibit is also visualized.

Physicochemical Properties

The fundamental physicochemical properties of **6-Bromo-4-fluoroindolin-2-one** are summarized in the table below. These properties are crucial for its handling, formulation, and in silico modeling.

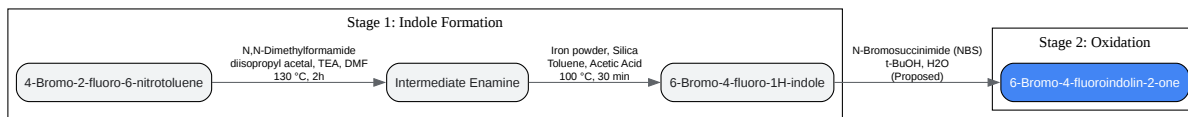
Property	Value	Source
Molecular Weight	230.03 g/mol	[1]
Chemical Formula	C ₈ H ₅ BrFNO	[1]
CAS Number	1000341-00-3	[1]
Appearance	Off-white to light brown solid (Predicted)	[2]
Boiling Point	315.1±22.0 °C (Predicted for indole precursor)	[2]
Density	1.750±0.06 g/cm ³ (Predicted for indole precursor)	[2]
pKa	15.47±0.30 (Predicted for indole precursor)	[2]
Storage Temperature	2-8°C, under inert gas (e.g., Argon)	[2]

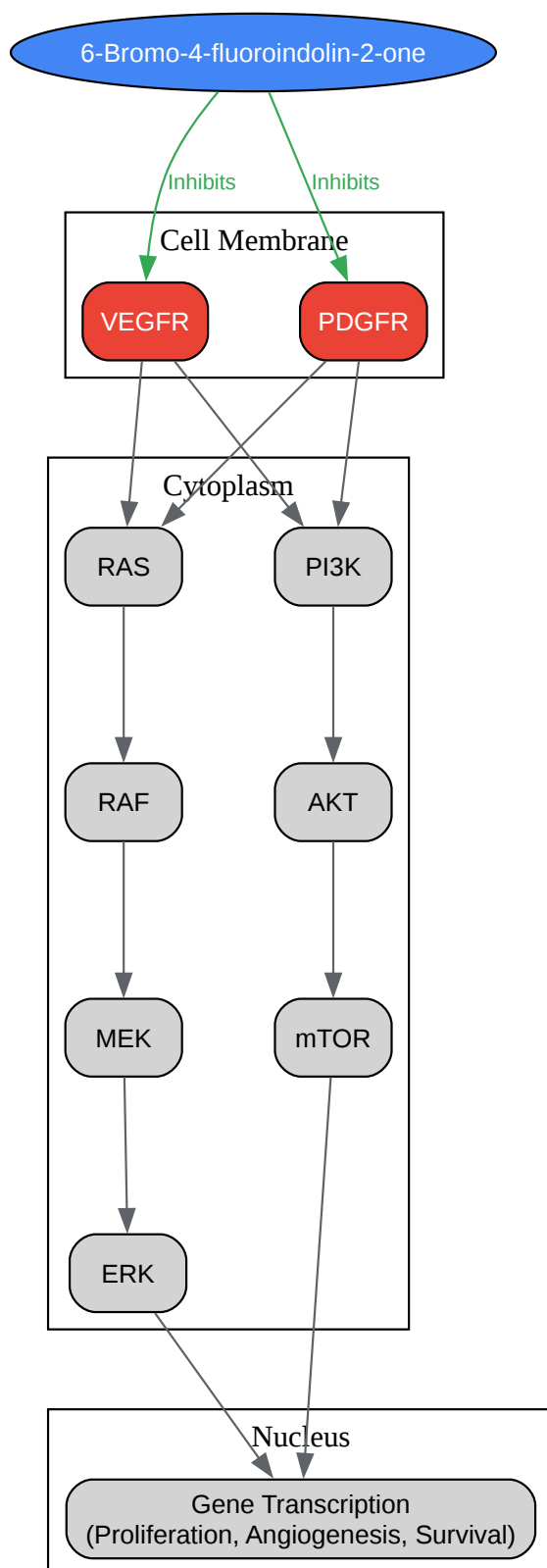
Synthesis and Experimental Protocols

A specific, peer-reviewed synthesis for **6-Bromo-4-fluoroindolin-2-one** is not readily available in the public domain. However, a plausible synthetic route can be proposed based on the known synthesis of its immediate precursor, 6-Bromo-4-fluoro-1H-indole, followed by a standard oxidation method.

Proposed Synthesis Workflow

The proposed synthesis is a two-stage process, starting from commercially available 4-bromo-2-fluoro-6-nitrotoluene. The first stage involves the formation of the indole ring, and the second stage is the oxidation of the indole to the desired indolin-2-one.





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References

- 1. scirp.org [scirp.org]
- 2. 6-BROMO-4-FLUORO INDOLE CAS#: 885520-59-2 [m.chemicalbook.com]
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